

6-Chloro-2-cyano-3-nitropyridine safety and handling precautions

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Compound of Interest

Compound Name: 6-Chloro-2-cyano-3-nitropyridine

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An In-depth Technical Guide to the Safety and Handling of **6-Chloro-2-cyano-3-nitropyridine**

This document provides a comprehensive overview of the safety precautions, handling procedures, and emergency responses related to **6-Chloro-2-cyano-3-nitropyridine** (CAS No. 93683-65-9). The information is intended for researchers, scientists, and professionals in drug development and other laboratory settings.

Chemical Identification and Physical Properties

6-Chloro-2-cyano-3-nitropyridine is a pyridine derivative used in chemical synthesis.^[1] It is important to be aware of its physical characteristics to ensure safe handling and storage.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	93683-65-9	[2]
Molecular Formula	C ₆ H ₂ ClN ₃ O ₂	[2]
Molecular Weight	183.55 g/mol	[2]
Appearance	Light yellow crystal / powder	[3][4]
Melting Point	118-120 °C	[3]
Boiling Point	347.2 °C at 760 mmHg	[3]
Flash Point	163.781 °C	[3]

| Density | 1.578 g/cm³ |[3] |

Hazard Identification

While a detailed Globally Harmonized System (GHS) classification for **6-Chloro-2-cyano-3-nitropyridine** is not consistently available across safety data sheets, it is classified as a hazardous substance.[3] The available hazard codes indicate it is considered toxic and an irritant.[3][4] For related chemical structures, such as other chlorinated and cyanated pyridines, hazards include being harmful if swallowed, in contact with skin, or inhaled, as well as causing serious skin and eye irritation.[5][6] Therefore, cautious handling is imperative.

Table 2: Hazard Classification Summary

Classification System	Code	Description	Source
Hazard Codes	T	Toxic	[3][4]
Hazard Class	IRRITANT	Irritant	[3][4]

| Transport Information | UN2811 | Toxic solid, organic, n.o.s. |[3][7] |

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risk and exposure.

Handling

- Ventilation: Use only in a well-ventilated area, preferably under a chemical fume hood.[7][8]
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[7][8] Do not breathe dust.[7][8]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[7][9] Do not eat, drink, or smoke in the work area.[8][10]
- Ignition Sources: Keep away from open flames, hot surfaces, and sources of ignition.[7][11]

Storage

- Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[7][8][9]
- Inert Atmosphere: Some suppliers recommend storing under an inert gas (nitrogen or Argon) at 2-8°C.[3]
- Incompatibilities: Store away from strong oxidizing agents, acids, bases, and reducing agents.[7][8]

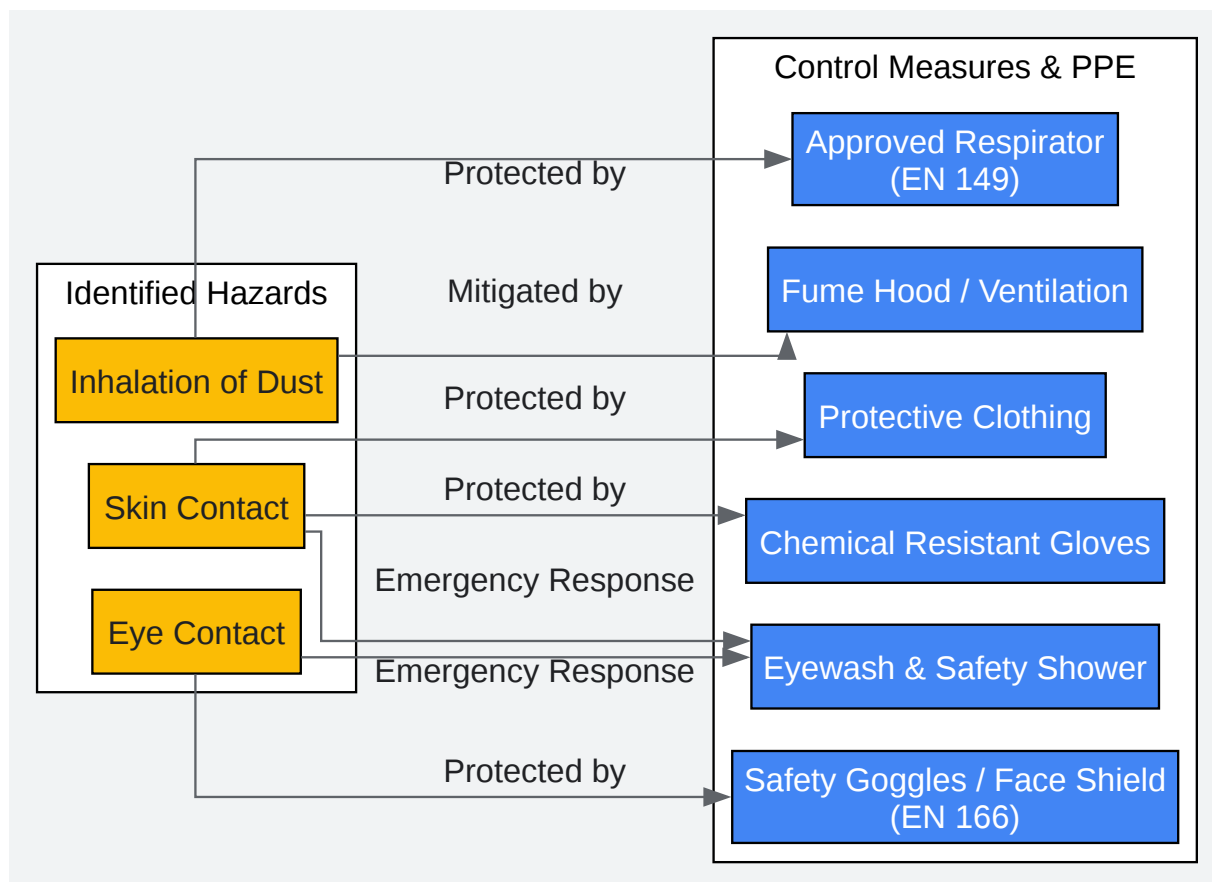
Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are essential to prevent exposure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Source
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7][8] Tight-sealing safety goggles are recommended.[9]	[7] [8] [9]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [7] [9] An impervious suit may be necessary for emergency situations. [12]	[7] [9] [12]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulates filter. [8] [9] For emergencies, a self-contained breathing apparatus (SCBA) may be required. [12]	[8] [9] [12]

| Engineering Controls| Ensure adequate ventilation, especially in confined areas.[\[8\]](#) Eyewash stations and safety showers must be close to the workstation location.[\[7\]](#)[\[8\]](#) |[\[7\]](#)[\[8\]](#) |



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Caption: Hazard control and corresponding PPE selection.

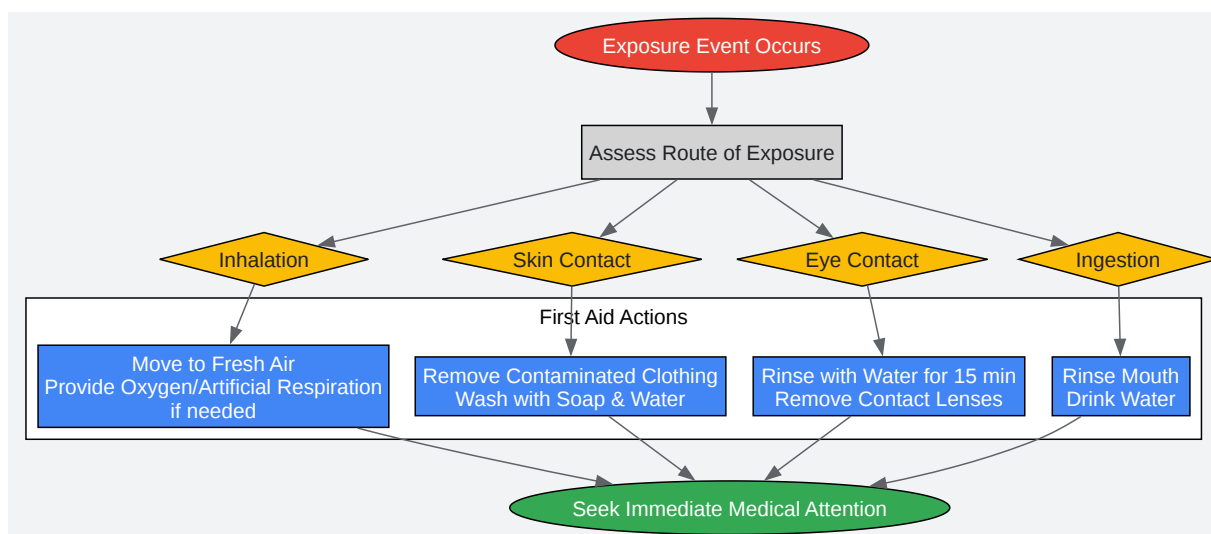
First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure. Always seek medical attention after providing first aid.

Table 4: First Aid Procedures by Exposure Route

Exposure Route	First Aid Instructions	Source
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. [7] [9] If not breathing, give artificial respiration. [11] If breathing is difficult, give oxygen. [8] Get medical attention. [8]	[7] [8] [9] [11]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothes and shoes. [7] [11] Get medical attention. [7] [11]	[7] [11]
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. [7] [11] Remove contact lenses, if present and easy to do. [7] Continue rinsing. Get medical attention. [7] [11]	[7] [11]

| Ingestion | Clean mouth with water and drink plenty of water afterwards.[\[9\]](#)[\[11\]](#) Call a POISON CENTER or doctor/physician if you feel unwell.[\[7\]](#) |[\[7\]](#)[\[9\]](#)[\[11\]](#) |



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Caption: Emergency first aid workflow following exposure.

Fire Fighting and Accidental Release Measures

Fire Fighting

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[7] Water mist may be used to cool closed containers.[7]
- Hazardous Combustion Products: Thermal decomposition can produce nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), hydrogen cyanide, and hydrogen chloride gas.[8]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) (pressure-demand, MSHA/NIOSH approved or equivalent) and full protective gear.[7][8]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation.[9] Wear recommended personal protective equipment.[9] Remove all sources of ignition.[7]
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal.[7][8] Avoid creating dust.[9] Do not let the chemical enter the environment.[8]

Experimental Protocols

The safety data referenced in this guide is derived from standardized toxicological and chemical analyses. However, the source Safety Data Sheets do not provide detailed experimental methodologies for the generation of this data (e.g., specific protocols for LD50 or irritation studies). The handling and safety procedures outlined herein are based on the summarized results and classifications provided in these regulatory documents.

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.[7] Disposal of contents and containers should be in accordance with local, regional, and national hazardous waste regulations.[7][9] Contact an approved waste disposal plant for proper disposal.[7]

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References

- 1. 6-CHLORO-2-CYANO-3-NITROPYRIDINE | 93683-65-9 [chemicalbook.com]
- 2. chemscene.com [chemscene.com]
- 3. Cas 93683-65-9,6-CHLORO-2-CYANO-3-NITROPYRIDINE | lookchem [lookchem.com]
- 4. 6-CHLORO-2-CYANO-3-NITROPYRIDINE price,buy Formaldehyde,Formaldehyde supplier-HENAN SUNLAKE ENTERPRISE CORPORATION [lookchem.com]

- 5. echemi.com [echemi.com]
- 6. 6-Chloro-3-pyridinecarbonitrile | C6H3ClN2 | CID 5152094 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- 10. assets.thermofisher.cn [assets.thermofisher.cn]
- 11. assets.thermofisher.cn [assets.thermofisher.cn]
- 12. jubilantingrevia.com [jubilantingrevia.com]
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